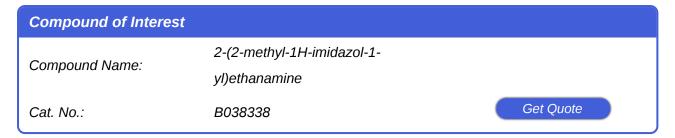


Technical Guide: 2-(2-methyl-1H-imidazol-1-yl)ethanamine

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CAS Number: 113741-01-8

This technical guide provides an in-depth overview of **2-(2-methyl-1H-imidazol-1-yl)ethanamine**, a heterocyclic amine of interest to researchers in medicinal chemistry and drug development. This document collates available physicochemical data, safety information, and a representative experimental protocol for its synthesis.

Chemical and Physical Properties

2-(2-methyl-1H-imidazol-1-yl)ethanamine, with the molecular formula C₆H₁₁N₃, is a derivative of imidazole.[1] Its key computed physicochemical properties are summarized in the table below, providing essential information for experimental design and handling.



Property	Value	Source	
Molecular Weight	125.17 g/mol	PubChem[1]	
Molecular Formula	C ₆ H ₁₁ N ₃	PubChem[1]	
IUPAC Name	2-(2-methylimidazol-1- yl)ethanamine	PubChem[1]	
CAS Number	113741-01-8	PubChem[1]	
XLogP3	-0.6	PubChem[1]	
Monoisotopic Mass	125.095297364 Da	PubChem[1]	
Topological Polar Surface Area	43.8 Ų	PubChem[1]	
Heavy Atom Count	9	PubChem[1]	
EC Number	818-312-8	PubChem[1]	

Safety and Hazard Information

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, this compound is classified as corrosive.[1] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this substance. Work should be conducted in a well-ventilated fume hood.

Hazard Class	GHS Code	Signal Word	Hazard Statement
Skin Corrosion/Irritation	H314	Danger	Causes severe skin burns and eye damage[1]

Experimental Protocols

While specific literature detailing the synthesis of **2-(2-methyl-1H-imidazol-1-yl)ethanamine** is not readily available, a representative protocol can be adapted from the synthesis of the closely related analogue, **2-(1H-imidazol-1-yl)ethanamine**. The key modification is the substitution of imidazole with **2-methylimidazole** as the starting material.



Objective: To synthesize **2-(2-methyl-1H-imidazol-1-yl)ethanamine** via N-alkylation of 2-methylimidazole.

Materials:

- 2-methylimidazole
- 2-chloroethylamine hydrochloride
- Sodium hydroxide (NaOH)
- Acetonitrile (CH₃CN)
- Silica gel for column chromatography
- Solvents for chromatography (e.g., acetonitrile, ammonium hydroxide)

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 2-methylimidazole, 2-chloroethylamine hydrochloride, and a phase-transfer catalyst such as tetrabutylammonium hydrogensulfate in acetonitrile.
- Base Addition: Add a concentrated aqueous solution of sodium hydroxide to the mixture. The
 amount of base should be sufficient to neutralize the hydrochloride salt and deprotonate the
 imidazole.
- Reaction: Heat the reaction mixture to reflux and maintain for several hours (e.g., 21 hours, as in the analogue's synthesis). Monitor the reaction progress using an appropriate technique like Thin Layer Chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature and filter to remove any inorganic salts.
- Concentration: Concentrate the filtrate under reduced pressure to obtain the crude product as an oil.

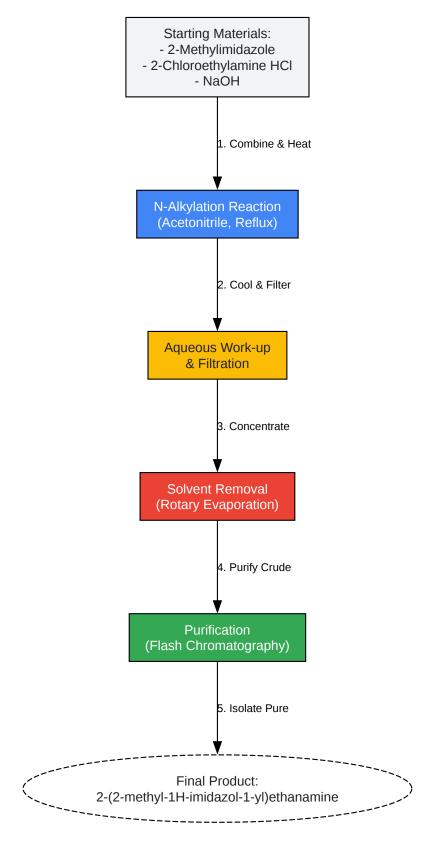


- Purification: Purify the crude product using flash column chromatography on silica gel. A
 gradient elution system, such as acetonitrile with an increasing proportion of ammonium
 hydroxide, can be employed to isolate the desired product.
- Characterization: Confirm the identity and purity of the final product using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Logical Workflow Visualization

The following diagram illustrates the proposed synthetic workflow for **2-(2-methyl-1H-imidazol-1-yl)ethanamine**.





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Caption: Synthetic workflow for 2-(2-methyl-1H-imidazol-1-yl)ethanamine.



This guide serves as a foundational resource for professionals engaged in research and development involving imidazole-based compounds. The provided data and protocols are intended to facilitate further investigation into the properties and potential applications of **2-(2-methyl-1H-imidazol-1-yl)ethanamine**.

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References

- 1. 2-(2-Methyl-1H-imidazol-1-yl)ethan-1-amine | C6H11N3 | CID 3157480 PubChem [pubchem.ncbi.nlm.nih.gov]
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